

Physicochemical Properties of Chloramben: An In-depth Technical Guide

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Compound of Interest

Compound Name: Chloramben

Cat. No.: B1668635

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Introduction

Chloramben, a selective pre-emergence herbicide, has been historically utilized for the control of annual grasses and broadleaf weeds in a variety of crops.^{[1][2]} Its efficacy is rooted in its unique physicochemical properties that govern its environmental fate, bioavailability, and mode of action. As a member of the benzoic acid chemical class, **chloramben**'s herbicidal activity is characterized by its auxin-like effects, primarily inhibiting seedling root development.^{[1][3]} This technical guide provides a comprehensive overview of the core physicochemical properties of **Chloramben**, details established experimental protocols for their determination, and visually elucidates its metabolic pathway, synthesis, and proposed mechanism of action.

Physicochemical Data of Chloramben

The following tables summarize the key quantitative physicochemical properties of **Chloramben**, providing a clear and concise reference for researchers.

Table 1: General and Chemical Identity

Property	Value	Source
IUPAC Name	3-amino-2,5-dichlorobenzoic acid	[4]
CAS Number	133-90-4	[4]
Chemical Formula	C ₇ H ₅ Cl ₂ NO ₂	[5]
Molecular Weight	206.02 g/mol	[4]
Appearance	Colorless, odorless crystalline solid	[1][3]
SMILES	<chem>C1=C(C=C(C(=C1C(=O)O)Cl)N)Cl</chem>	[4]
InChIKey	HSSBORCLYSCBJR-UHFFFAOYSA-N	[4]

Table 2: Physical and Chemical Properties

Property	Value	Conditions	Source
Melting Point	200-201 °C	[3][5][6]	
Boiling Point	373.2 ± 42.0 °C	at 760 mmHg	[7]
Water Solubility	700 mg/L	at 25 °C	[3][4][5]
Vapor Pressure	930 mPa	at 100 °C	[3][8]
pKa (Dissociation Constant)	3.4	at 25 °C	[9]
LogP (Octanol-Water Partition Coefficient)	1.9 - 2.52	[7][9]	
Density	1.6 ± 0.1 g/cm ³	[7]	

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of organic compounds like **Chloramben** are outlined in internationally recognized guidelines, such as those provided by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data consistency and reliability.

Melting Point Determination (OECD 102)

The melting point of a solid is the temperature at which it transitions to a liquid. This property is a crucial indicator of purity.

Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of finely powdered **Chloramben** is packed into a thin-walled glass capillary tube, sealed at one end.
- **Apparatus:** The capillary tube is attached to a thermometer or placed in the heating block of a melting point apparatus.[\[6\]](#)[\[9\]](#)
- **Heating:** The apparatus is heated slowly and uniformly.[\[9\]](#)
- **Observation:** The temperatures at which the substance begins to melt and at which it becomes completely liquid are recorded as the melting range.[\[6\]](#)[\[9\]](#) For pure substances, this range is typically narrow.

Boiling Point Determination (OECD 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology: Siwoloboff Method

- **Sample Preparation:** A small amount of the liquid is placed in a test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube.
- **Apparatus:** The test tube is attached to a thermometer and heated in a liquid bath (e.g., Thiele tube) to ensure uniform heating.[\[8\]](#)[\[10\]](#)
- **Heating:** The bath is heated gently.[\[10\]](#)

- Observation: As the boiling point is approached, a continuous stream of bubbles will emerge from the open end of the capillary tube. The heat source is then removed. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[10\]](#)

Water Solubility Determination (OECD 105)

Water solubility is a critical parameter for assessing the environmental transport and bioavailability of a substance.

Methodology: Flask Method (for solubilities $> 10^{-2}$ g/L)

- Equilibration: A sufficient amount of **Chloramben** is added to a flask containing purified water to create a saturated solution. The flask is agitated at a constant temperature (e.g., 25 °C) until equilibrium is reached.[\[11\]](#)[\[12\]](#)
- Phase Separation: The solution is centrifuged or filtered to separate the undissolved solid from the aqueous phase.
- Analysis: The concentration of **Chloramben** in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry.

Dissociation Constant (pKa) Determination (OECD 112)

The pKa is a measure of the strength of an acid in solution. For **Chloramben**, which has a carboxylic acid group, the pKa indicates the pH at which the ionized and non-ionized forms are present in equal concentrations.

Methodology: Titration Method

- Solution Preparation: A known concentration of **Chloramben** is dissolved in water.
- Titration: The solution is titrated with a standardized solution of a strong base (e.g., NaOH) while the pH is continuously monitored with a calibrated pH meter.
- Data Analysis: A titration curve is generated by plotting the pH against the volume of titrant added. The pKa is determined from the pH at the half-equivalence point.

Partition Coefficient (logP) Determination (OECD 107)

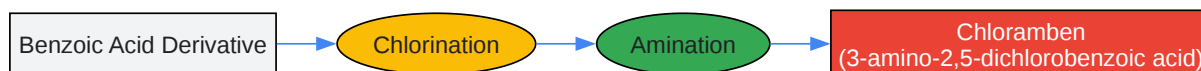
The n-octanol/water partition coefficient (logP) is a measure of a chemical's lipophilicity and is a key parameter in predicting its environmental fate and biological uptake.

Methodology: Shake-Flask Method

- Partitioning: A known amount of **Chloramben** is dissolved in a mixture of n-octanol and water in a separatory funnel.
- Equilibration: The funnel is shaken to allow for the partitioning of **Chloramben** between the two immiscible phases until equilibrium is reached.
- Phase Separation: The two phases are allowed to separate.
- Analysis: The concentration of **Chloramben** in both the n-octanol and water phases is determined using an appropriate analytical technique. The partition coefficient (P) is calculated as the ratio of the concentration in n-octanol to the concentration in water. LogP is the base-10 logarithm of P.

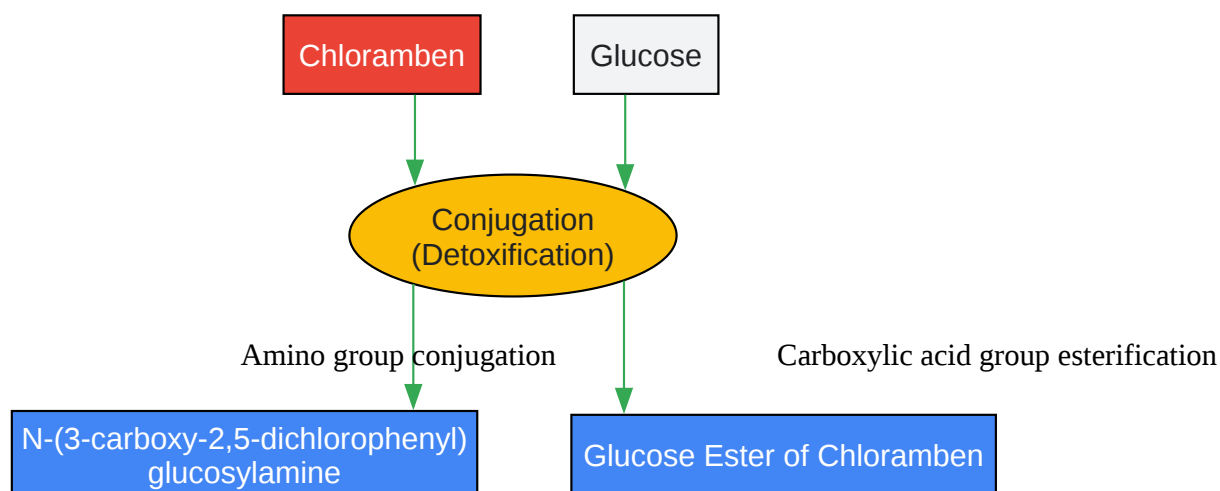
Visualizations: Pathways and Workflows

The following diagrams, generated using the DOT language, illustrate key processes involving **Chloramben**.



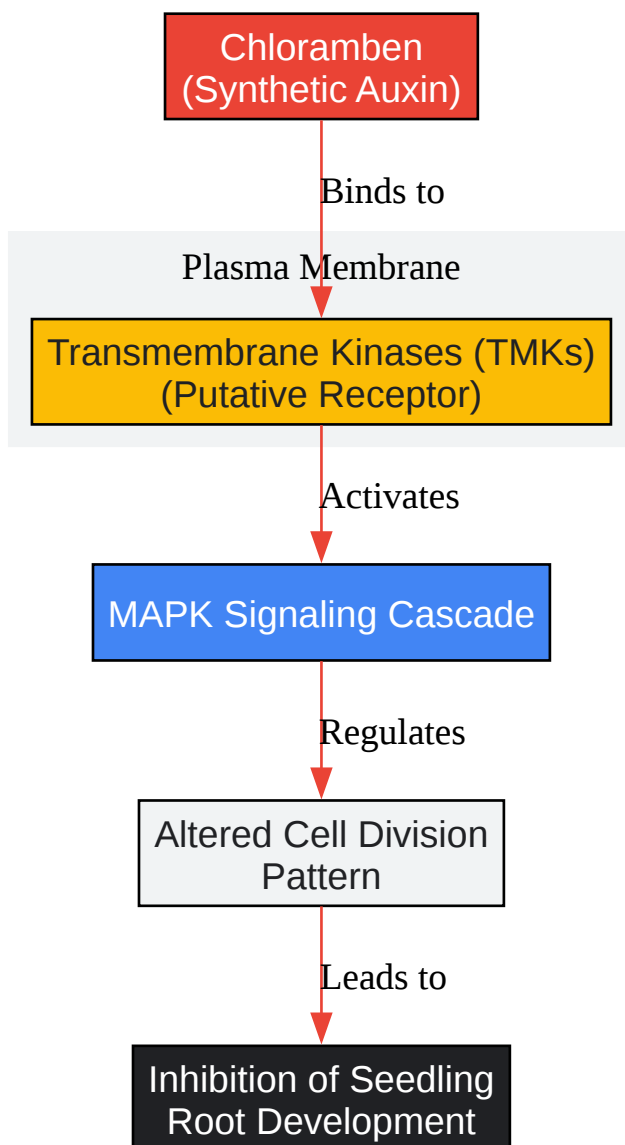
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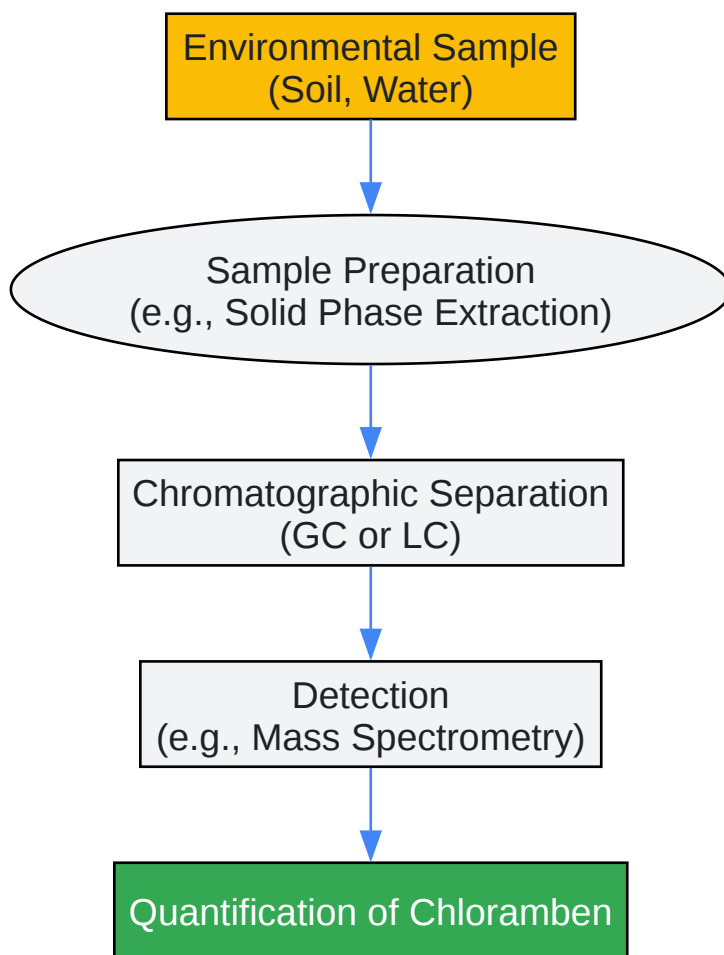
Caption: Synthesis of **Chloramben** from a benzoic acid derivative.[4]



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Caption: Metabolic pathway of **Chloramben** in plants.[3]





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